

Starting materials for Ethyl 2-iodooxazole-4-carboxylate synthesis

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Compound of Interest

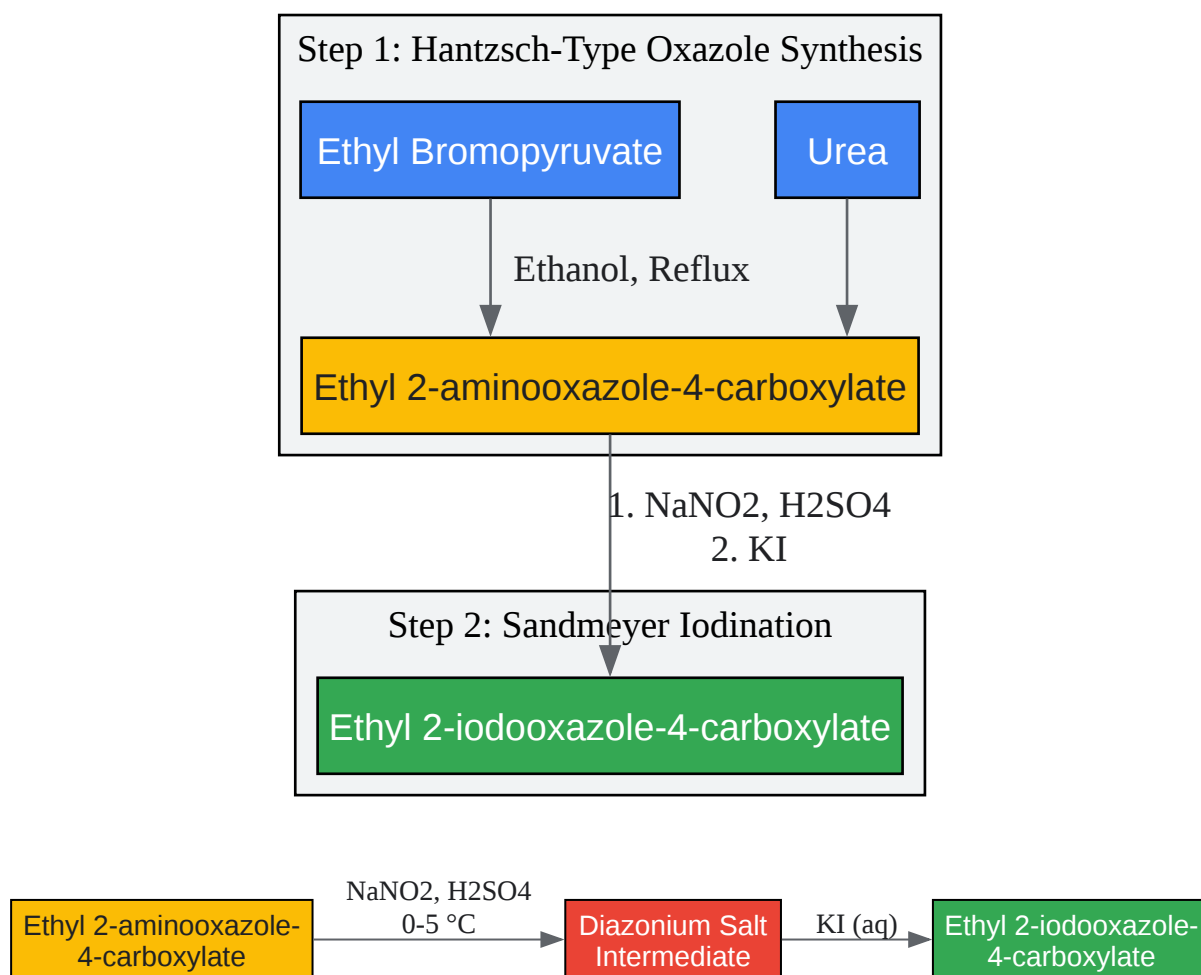
Compound Name: Ethyl 2-iodooxazole-4-carboxylate

Cat. No.: B1394224

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Overview of the Synthetic Pathway

The synthesis of **Ethyl 2-iodooxazole-4-carboxylate** is efficiently achieved through a two-step sequence. The first step involves the construction of the oxazole ring via a Hantzsch-type synthesis to form Ethyl 2-aminooxazole-4-carboxylate. This intermediate is then converted to the final iodo-derivative in the second step through a Sandmeyer reaction, which involves diazotization of the amino group followed by displacement with iodide.



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